

An In-depth Technical Guide to 1-Naphthohydrazide: Chemical Properties and Structure

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Compound of Interest

Compound Name: 1-Naphthohydrazide

Cat. No.: B185670

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of **1-Naphthohydrazide** (CAS No. 43038-45-5). The information is curated to support research, development, and drug discovery applications by presenting detailed data on its physicochemical characteristics, spectral properties, synthesis, and reactivity.

Chemical and Physical Properties

1-Naphthohydrazide is a white to slightly pale yellow crystalline powder.^[1] It is an organic compound featuring a naphthalene ring substituted with a hydrazide group at the 1-position.^[2] This structure imparts a unique combination of aromatic and reactive characteristics, making it a valuable intermediate in various chemical syntheses.

Table 1: Physicochemical Properties of **1-Naphthohydrazide**

Property	Value	Source(s)
CAS Number	43038-45-5	[1][2][3]
Molecular Formula	C ₁₁ H ₁₀ N ₂ O	[1][2][3]
Molecular Weight	186.21 g/mol	[1][3]
Melting Point	165-170 °C	[1][4]
Boiling Point	Data not available	
Appearance	White to light yellow powder/crystal	[1]
Solubility	Soluble in Methanol	[3][5]
pKa (Predicted)	12.65 ± 0.30	[3]
Density (Predicted)	1.232 ± 0.06 g/cm ³	[3]

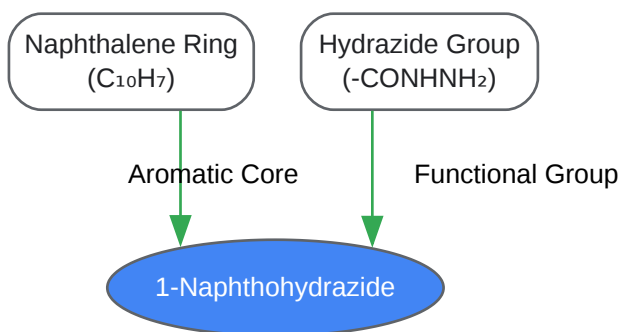
Chemical Structure

The structure of **1-Naphthohydrazide** consists of a naphthalene core with a carbohydrazide group attached to the C1 position.

Structural Representations:

- SMILES:NNC(=O)C1=C2C=CC=CC2=CC=C1[6]
- InChI:InChI=1S/C11H10N2O/c12-13-11(14)10-7-3-5-8-4-1-2-6-9(8)10/h1-7H,12H2,(H,13,14)[2]
- InChIKey:VMFUMDXVTKTZQY-UHFFFAOYSA-N[2]

Logical Relationship of Functional Groups



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Caption: Structural components of **1-Naphthohydrazide**.

Spectral Data

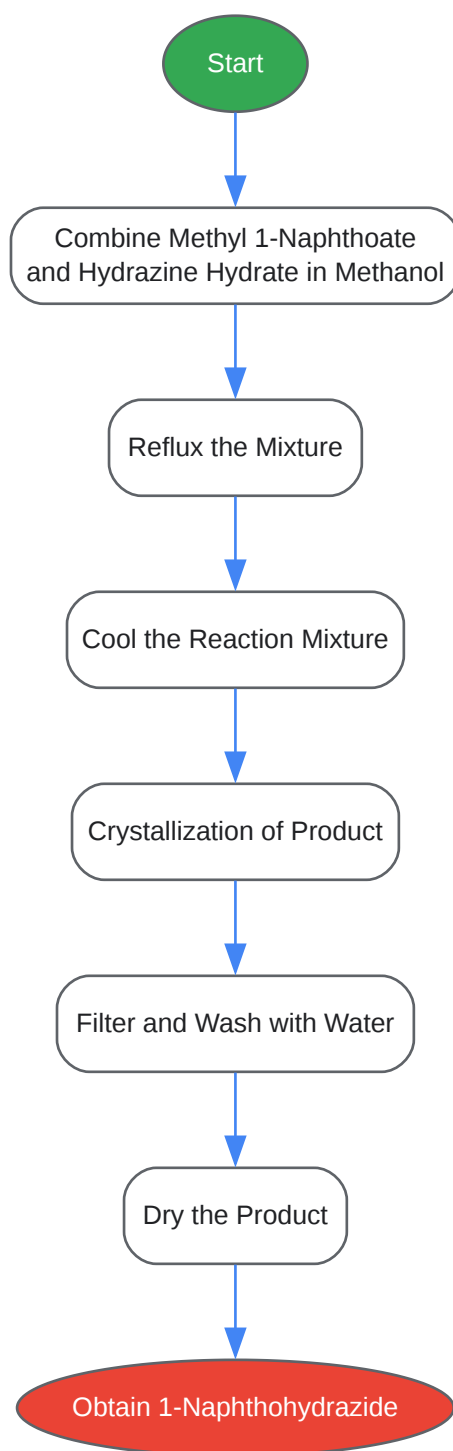
While specific spectral data for **1-Naphthohydrazide** is not readily available in public databases, supplier specifications indicate that the NMR and IR spectra conform to the expected structure.^[1]

Experimental Protocols

Synthesis of 1-Naphthohydrazide

A common method for the synthesis of **1-Naphthohydrazide** involves the reaction of a 1-naphthoic acid ester with hydrazine hydrate.

Experimental Workflow for Synthesis



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Caption: General workflow for the synthesis of **1-Naphthohydrazide**.

Detailed Methodology:

A detailed experimental protocol for a similar class of compounds, hydrazones derived from 3-hydroxy-2-naphthohydrazide, involves the following steps which can be adapted for related syntheses.^[7]

- **Dissolution of Starting Material:** The corresponding aldehyde is dissolved in a suitable solvent, such as methanol, and stirred for a period (e.g., 20 minutes).^[7]
- **Addition of Hydrazide:** 3-Hydroxy-2-naphthohydrazide is then added to the solution.^[7]
- **Catalysis:** A catalytic amount of an acid, such as acetic acid (2-3 drops), is introduced to the reaction mixture.^[7]
- **Reflux:** The reaction is heated under reflux for several hours (e.g., 4-5 hours), during which the product precipitates out of the solution.^[7]
- **Isolation and Purification:** After completion of the reaction (monitored by TLC), the precipitate is filtered, washed with the solvent (e.g., methanol), and dried to yield the final product.^[7]

Reactivity and Stability

1-Naphthohydrazide's reactivity is primarily centered around the hydrazide functional group.^[2] This group allows it to readily participate in condensation reactions with aldehydes and ketones to form hydrazones.^[2] These hydrazone derivatives are a significant class of compounds with a wide range of biological activities.^[1]

Stability:

The compound is known to be air-sensitive and should be stored under an inert atmosphere at room temperature.^{[4][5][8]}

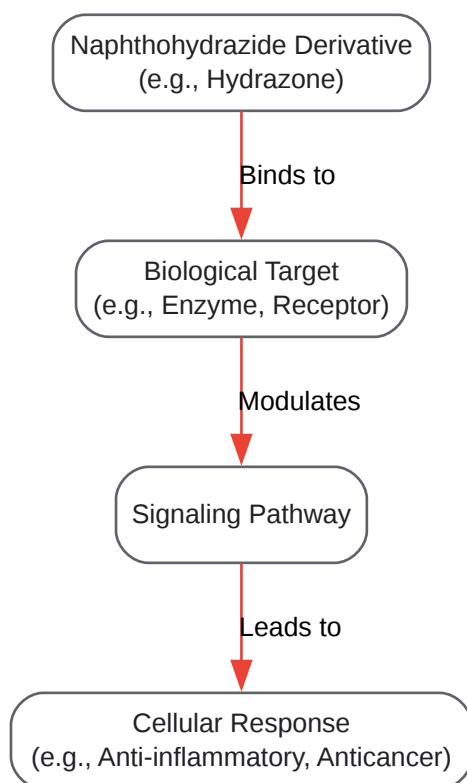
Biological Activity and Signaling Pathways

Naphthohydrazide derivatives are recognized for their broad spectrum of pharmacological activities, including anti-inflammatory, antimicrobial, and anticancer properties.^{[1][9]} The hydrazide-hydrazone moiety is a well-established pharmacophore found in numerous bioactive compounds.^[9] When combined with the naphthalene core, which can interact with biological

targets such as DNA, the resulting scaffold is a compelling starting point for the development of new therapeutic agents.[9]

While specific signaling pathways modulated by **1-Naphthohydrazide** have not been detailed in the available literature, its derivatives, particularly hydrazones, are known to exert their biological effects through various mechanisms. For instance, certain hydrazone derivatives of 3-hydroxy-2-naphthoic acid have been investigated for their potential in managing diabetes by inhibiting α -glucosidase.[10] In silico docking studies of these derivatives suggest that the hydrazide and naphthalene-ol groups are crucial for binding to the active site of the enzyme. [10]

General Signaling Pathway Modulation by Bioactive Hydrazones



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Caption: Conceptual diagram of hydrazone-mediated biological activity.

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